

Application Notes and Protocols: Evaluating the Effect of VT-464 Racemate on Steroidogenesis

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Compound of Interest		
Compound Name:	VT-464 racemate	
Cat. No.:	B1139212	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

VT-464, also known as seviteronel, is a non-steroidal small molecule that acts as a selective inhibitor of the cytochrome P450 17A1 (CYP17A1) enzyme.[1][2][3] CYP17A1 is a critical enzyme in the steroidogenesis pathway, catalyzing both 17 α -hydroxylase and 17,20-lyase activities. These activities are essential for the production of androgens, such as testosterone and dihydrotestosterone (DHT).[4][5][6][7] Notably, VT-464 exhibits selectivity for the 17,20-lyase activity over the 17 α -hydroxylase activity.[2][3][8] This selective inhibition is significant as it aims to reduce androgen production, a key driver in diseases like castration-resistant prostate cancer (CRPC), while potentially minimizing the mineralocorticoid excess associated with non-selective CYP17A1 inhibition.[3][8] Furthermore, studies have suggested that VT-464 may also possess androgen receptor (AR) antagonist properties, providing a dual mechanism of action. [2][3]

These application notes provide a comprehensive overview of the techniques and detailed protocols for evaluating the effect of **VT-464 racemate** on steroidogenesis, catering to researchers in oncology, endocrinology, and drug development. The protocols cover in vitro cell-based assays, enzymatic assays, and in vivo models to thoroughly characterize the pharmacological effects of VT-464.

Signaling Pathway







The primary target of VT-464 is the steroidogenesis pathway, specifically the enzyme CYP17A1. By selectively inhibiting the 17,20-lyase activity of CYP17A1, VT-464 blocks the conversion of pregnenolone and progesterone derivatives into dehydroepiandrosterone (DHEA) and androstenedione, respectively. This leads to a downstream reduction in the synthesis of testosterone and its more potent metabolite, DHT.

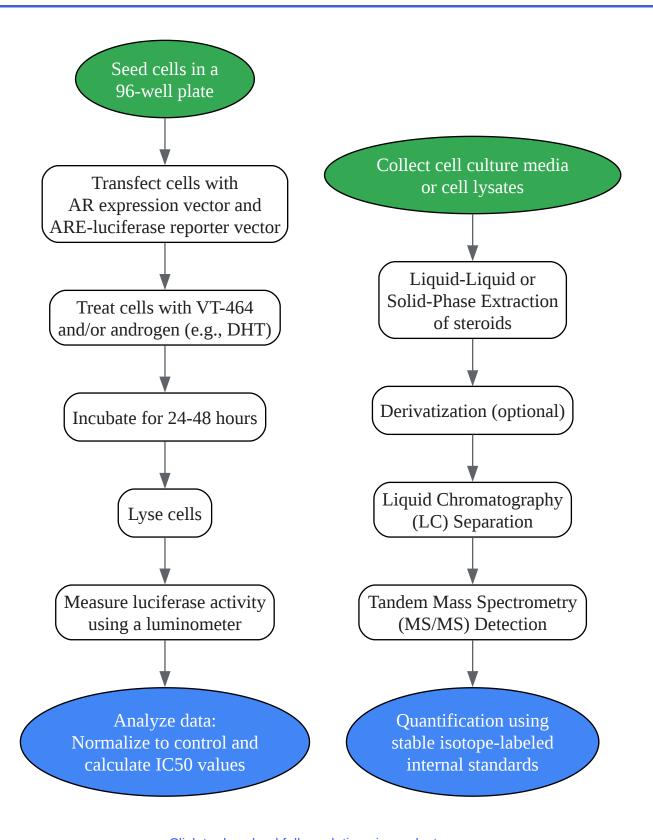












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